

Nlrp3-IN-43: A Technical Guide to a Potent NLRP3 Inflammasome Inhibitor

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Compound of Interest

Compound Name: Nlrp3-IN-43

Cat. No.: B15612284

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Nlrp3-IN-43**, a potent and selective small molecule inhibitor of the NLRP3 inflammasome. This document details its chemical properties, mechanism of action, relevant experimental protocols, and visual representations of the signaling pathways it modulates.

Chemical Structure and Properties

Nlrp3-IN-43, also known as compound II-8, is a novel therapeutic agent specifically designed to target the NLRP3 inflammasome, a key component of the innate immune system implicated in a wide range of inflammatory diseases.

Property	Value
Molecular Formula	C ₂₅ H ₃₁ N ₅ O ₂ S
Molecular Weight	449.61 g/mol [1]
CAS Number	2769903-01-5 [1]
IUPAC Name	1-(4-((5H-imidazo[1,2-a]pyrimidin-7-yl)methyl)benzoyl)-4-(cyclohexylthio)piperazine
SMILES	<chem>O=C(C1=CC=C(CN2C3=CN=CC=C3N=C2SCC4CCCCC4)C=C1)N5CCNCC5</chem> [1]

Pharmacological Properties

Nlrp3-IN-43 is a highly potent inhibitor of the NLRP3 inflammasome. Its primary mechanism of action is the disruption of the crucial interaction between the NLRP3 protein and the NIMA-related kinase 7 (NEK7), which is an essential step for inflammasome activation.^[1] **Nlrp3-IN-43** binds to the leucine-rich repeat (LRR) domain of NLRP3.^[1]

Parameter	Value	Cell Line	Assay
IC50 (NLRP3 Inhibition)	~50 nM	THP-1 cells	IL-1 β release
Cytotoxicity (IC50)	> 100 μ M	THP-1 cells	MTT assay ^[1]

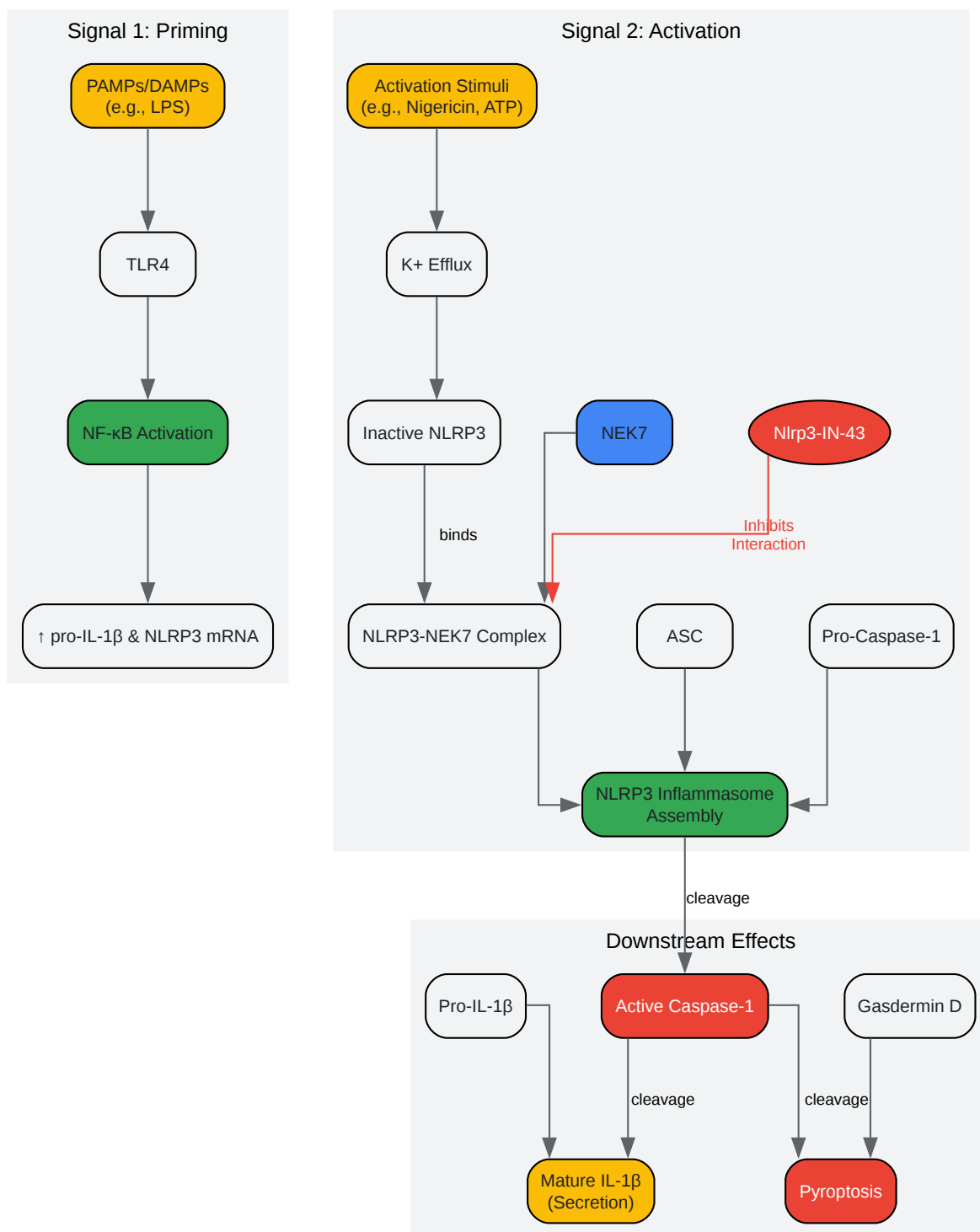
Signaling Pathways

The NLRP3 inflammasome is a multi-protein complex that, upon activation, triggers the maturation and release of pro-inflammatory cytokines IL-1 β and IL-18, and induces a form of programmed cell death known as pyroptosis. **Nlrp3-IN-43** intervenes in the canonical activation pathway.

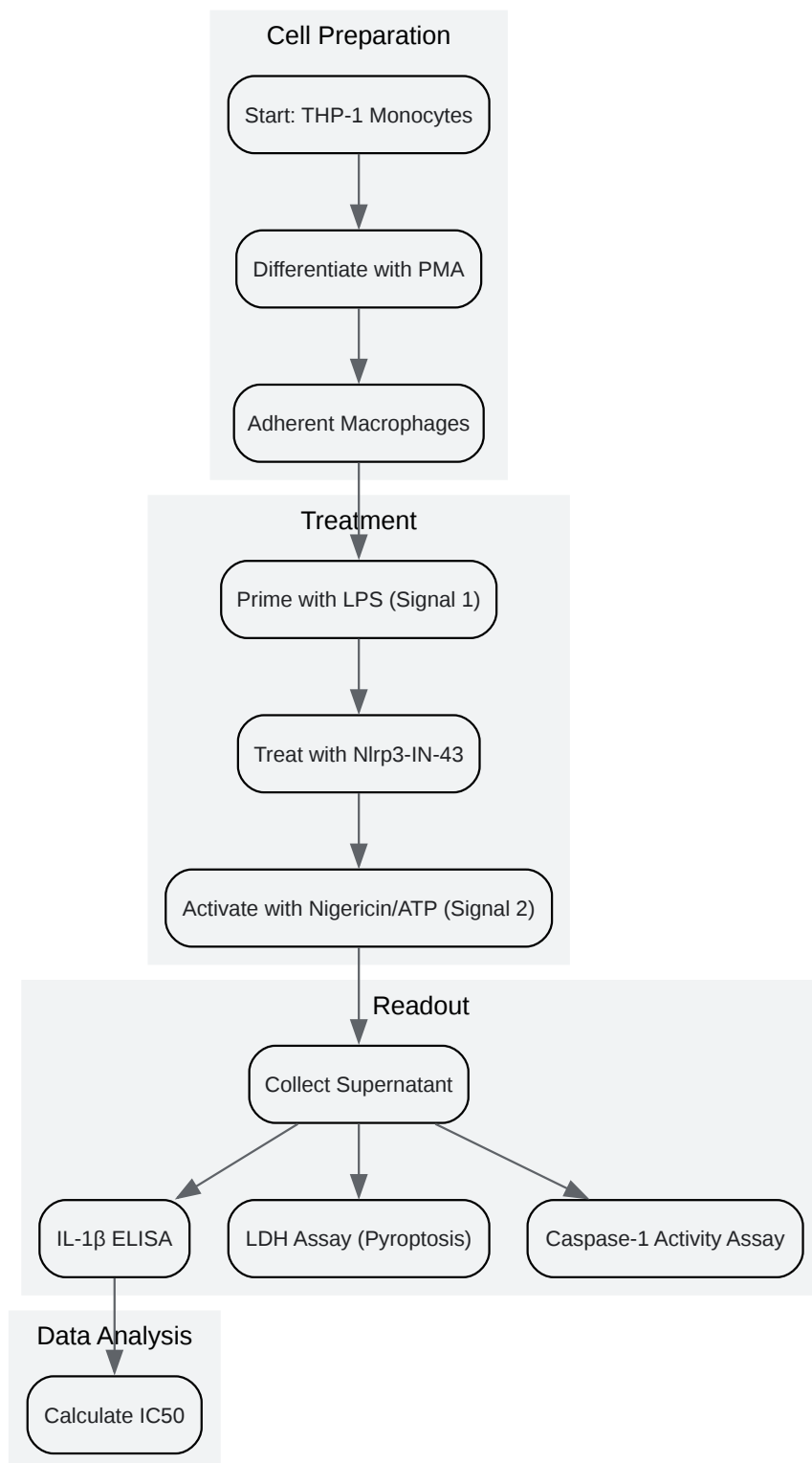
Canonical NLRP3 Inflammasome Activation Pathway

The canonical pathway is a two-step process involving a priming signal and an activation signal.

Canonical NLRP3 Inflammasome Activation Pathway



In Vitro Evaluation of Nlrp3-IN-43

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References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Nlrp3-IN-43: A Technical Guide to a Potent NLRP3 Inflammasome Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15612284#nlrp3-in-43-chemical-structure-and-properties]

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